

# An In-depth Technical Guide to ASTM F594 Stainless Steel Nuts

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: F594-1001

Cat. No.: B15565522

[Get Quote](#)

## Introduction

This technical guide provides a comprehensive overview of the physical and chemical properties of fasteners conforming to the ASTM F594 specification. It is intended for researchers, engineers, and procurement professionals in fields where material integrity and performance are critical. The designation "**F594-1001**" appears to be a part number from a specific supplier and refers to a product manufactured in accordance with the ASTM F594 standard. The standard itself covers the requirements for stainless steel nuts in nominal diameters from 0.25 to 1.50 inches, intended for service applications requiring general corrosion resistance.[1][2][3]

Contrary to any potential misunderstanding, ASTM F594 is a standard for mechanical fasteners and not a chemical compound or therapeutic agent. Therefore, this guide will focus on the material science aspects of the specification, including its chemical composition, mechanical properties, and the testing protocols used to ensure compliance. Discussions of signaling pathways or drug development workflows are not applicable to this topic.

## Physical and Chemical Properties

The ASTM F594 specification encompasses a variety of stainless steel alloys, which are categorized into seven distinct groups.[2][4] These groups include austenitic, ferritic, martensitic, and precipitation-hardening stainless steels.[2][5][6] The choice of alloy within a group is often at the manufacturer's discretion unless specified by the purchaser.[1][7]

## Chemical Composition

The chemical composition of the stainless steel is a critical determinant of its corrosion resistance, mechanical properties, and weldability. The following tables summarize the chemical requirements for some of the common alloy groups within the ASTM F594 standard.

Table 1: Chemical Composition of Common ASTM F594 Alloy Groups (%)

Element	Alloy Group 1 (e.g., 304)	Alloy Group 2 (e.g., 316)
Carbon, max	0.08	0.08
Manganese, max	2.00	2.00
Phosphorus, max	0.05	0.05
Sulfur, max	0.03	0.03
Silicon, max	1.00	1.00
Chromium	18.0 - 20.0	16.0 - 18.0
Nickel	8.0 - 10.5	10.0 - 14.0
Molybdenum	-	2.00 - 3.00

Source:[4][6]

## Mechanical Properties

The mechanical properties of ASTM F594 nuts are determined by the alloy and the condition (i.e., heat treatment and work hardening). These properties are essential for ensuring the fastener can withstand the intended mechanical loads.

Table 2: Mechanical Properties of Common ASTM F594 Alloy Groups

Alloy Group	Condition	Marking	Diameter Range (in.)	Proof Stress (Hex Nuts, ksi)	Rockwell Hardness
1	AF	F594A	1/4 to 1-1/2	70	B85 max
1	A	F594B	1/4 to 1-1/2	75	B65 to 95
1	CW1	F594C	1/4 to 5/8	100	B95 to C32
1	CW2	F594D	3/4 to 1-1/2	85	B80 to C32
2	AF	F594E	1/4 to 1-1/2	70	B85 max
2	A	F594F	1/4 to 1-1/2	75	B65 to 95
2	CW1	F594G	1/4 to 5/8	100	B95 to C32
2	CW2	F594H	3/4 to 1-1/2	85	B80 to C32

Source:[4][8]

## Experimental Protocols

The integrity of fasteners under the ASTM F594 standard is verified through a series of standardized tests. These protocols are designed to ensure that the chemical and mechanical properties of the nuts meet the specified requirements.

### 1. Chemical Analysis:

- **Methodology:** The chemical composition of the stainless steel is determined through standard analytical methods. This ensures that the alloy conforms to the percentages specified for each element in its designated group.

### 2. Mechanical Testing:

- **Proof Load Test:** This is a critical test to ensure the nut can withstand a specific load without permanent deformation. The nut is assembled on a hardened and threaded mandrel and subjected to a specified tensile load. The nut must be able to be removed by hand after the load is released, indicating no stripping or galling of the threads.

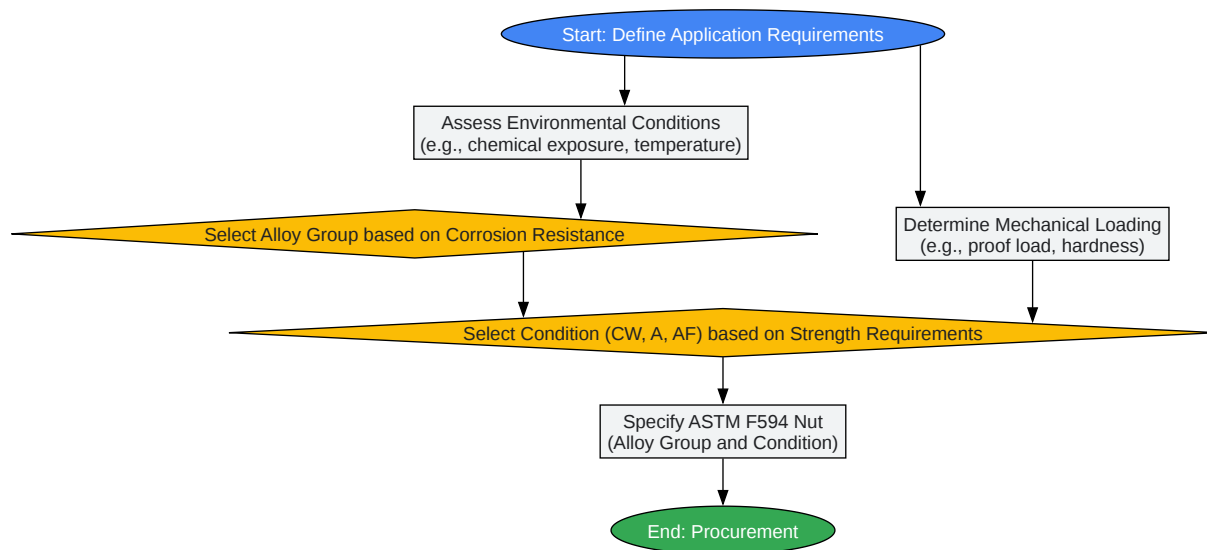
- **Hardness Test:** The Rockwell hardness test is used to measure the material's resistance to indentation. This is a quick and non-destructive way to verify that the material has been properly heat-treated and processed to achieve the desired strength.[8]

### 3. Corrosion Resistance Testing:

- **Methodology:** While the ASTM F594 standard is for stainless steel nuts intended for general corrosion resistance, specific applications may require additional testing to verify performance in particular environments. Such tests are typically agreed upon between the manufacturer and the purchaser as supplementary requirements.

## Logical Relationships and Workflows

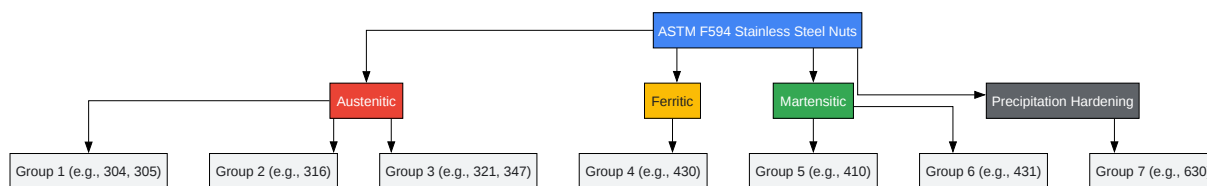
While signaling pathways are not relevant to this topic, a logical workflow for selecting an appropriate ASTM F594 nut can be visualized. The following diagram illustrates the decision-making process based on application requirements.



[Click to download full resolution via product page](#)

Caption: Workflow for selecting an appropriate ASTM F594 nut.

The following diagram illustrates the hierarchical classification of the different alloy groups within the ASTM F594 specification.



[Click to download full resolution via product page](#)

Caption: Classification of Alloy Groups in ASTM F594.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. ASTM F594 Nuts Suppliers & Manufacturers [torqbolt.com]
- 2. store.astm.org [store.astm.org]
- 3. atlrod.com [atlrod.com]
- 4. southernfasteners.com [southernfasteners.com]
- 5. ASTM F594 Specification - Boltport Fasteners [boltport.com]
- 6. vihasteel.com [vihasteel.com]
- 7. ASTM F594 Alloy 303 - Anand Steels [ss303.com]
- 8. ASTM F594 - Portland Bolt [portlandbolt.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to ASTM F594 Stainless Steel Nuts]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15565522#physical-and-chemical-properties-of-f594-1001]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)